

Application Note: Quantification of Caloxanthone B in Plant Extracts

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Compound of Interest

Compound Name: Caloxanthone B

Cat. No.: B15594265

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Introduction

Caloxanthone B is a naturally occurring pyranoxanthone found in several plant species of the Calophyllum genus, including Calophyllum pressinervosum and Calophyllum soulattri.[1][2] This compound has garnered significant interest within the scientific and pharmaceutical communities due to its potent biological activities, particularly its cytotoxic effects against various cancer cell lines.[3][4] Studies have demonstrated that **Caloxanthone B** can induce apoptosis and inhibit cell growth in leukemia cells, suggesting its potential as an anti-cancer agent.[3] Accurate and reliable quantification of **Caloxanthone B** in plant extracts is crucial for standardization, quality control, and advancing research into its therapeutic applications.

This document provides detailed protocols for the extraction and quantification of **Caloxanthone B** from plant materials using High-Performance Liquid Chromatography (HPLC), a widely accepted and robust analytical technique for the analysis of xanthones.[5][6]

Experimental Protocols

Protocol 1: Extraction of Caloxanthone B from Plant Material

This protocol outlines a general procedure for extracting **Caloxanthone B** from dried and powdered plant material, adapted from common methods for xanthone isolation.^{[7][8]}

Materials and Reagents:

- Dried and powdered plant material (e.g., stem bark of *Calophyllum* sp.)
- Soxhlet apparatus or glassware for maceration
- Hexane, Dichloromethane (DCM), Ethyl Acetate, Methanol (HPLC grade)
- Rotary evaporator
- Filter paper (Whatman No. 1 or equivalent)
- Milli-Q water or equivalent

Procedure:

- Sample Preparation: Air-dry the plant material (e.g., stem bark) and grind it into a fine powder.^[7]
- Defatting (Optional but Recommended): To remove non-polar constituents like fats and waxes, first perform a preliminary extraction with n-hexane for 24-48 hours using a Soxhlet apparatus. Discard the hexane extract.
- Primary Extraction:
 - Soxhlet Extraction: Place the defatted, dried plant powder into a thimble and extract successively with dichloromethane, ethyl acetate, and methanol for approximately 72 hours for each solvent.^[7] **Caloxanthone B** is typically found in the less polar extracts like dichloromethane.
 - Maceration: Alternatively, soak the plant powder in dichloromethane at room temperature for 3-5 days with occasional agitation. Filter the mixture and repeat the process two more times to ensure complete extraction.

- **Concentration:** Combine the filtrates from the primary extraction step. Evaporate the solvent under reduced pressure using a rotary evaporator at a temperature not exceeding 40°C to obtain the crude dichloromethane extract.
- **Storage:** Store the dried crude extract at -20°C in a desiccated environment until further analysis.

Protocol 2: Quantification by High-Performance Liquid Chromatography (HPLC)

This protocol describes a validated HPLC method for the quantitative analysis of **Caloxanthone B**. The parameters are based on established methods for xanthone analysis.[\[6\]](#)
[\[9\]](#)[\[10\]](#)

Apparatus and Materials:

- HPLC system equipped with a pump, autosampler, column oven, and a Photodiode Array (PDA) or UV-Vis detector.
- Reversed-phase C18 column (e.g., 150 mm x 3.0 mm, 5 µm).[\[6\]](#)
- **Caloxanthone B** reference standard
- Methanol and Acetonitrile (HPLC grade)
- Formic acid (analytical grade)
- Syringe filters (0.22 µm, PTFE)

Procedure:

- **Chromatographic Conditions:**
 - **Mobile Phase:** A gradient of 0.1% formic acid in water (Solvent A) and Methanol (Solvent B). A typical gradient might start at 65% B, increasing to 90% B over 30 minutes.[\[9\]](#)
 - **Flow Rate:** 1.0 mL/min.[\[10\]](#)

- Column Temperature: 25°C.[11]
- Detection Wavelength: Xanthenes exhibit strong UV absorbance; monitor at approximately 254 nm or 320 nm.[6][9]
- Injection Volume: 10-20 µL.
- Preparation of Standard Solutions:
 - Prepare a stock solution of **Caloxanthone B** reference standard (1 mg/mL) in methanol.
 - Perform serial dilutions of the stock solution with methanol to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Preparation of Sample Solution:
 - Accurately weigh 10 mg of the crude plant extract obtained from Protocol 1.
 - Dissolve the extract in 10 mL of methanol. Use sonication if necessary to ensure complete dissolution.
 - Filter the solution through a 0.22 µm PTFE syringe filter into an HPLC vial.
- Analysis and Quantification:
 - Inject the prepared standard solutions to construct a calibration curve by plotting peak area against concentration. The curve should exhibit good linearity ($r^2 > 0.999$).[12]
 - Inject the prepared sample solution.
 - Identify the **Caloxanthone B** peak in the sample chromatogram by comparing its retention time with that of the reference standard.
 - Quantify the amount of **Caloxanthone B** in the sample using the regression equation from the calibration curve.

Data Presentation

Quantitative data should be organized for clarity and comparative analysis.

Table 1: Recommended HPLC Method Parameters for **Caloxanthone B** Quantification

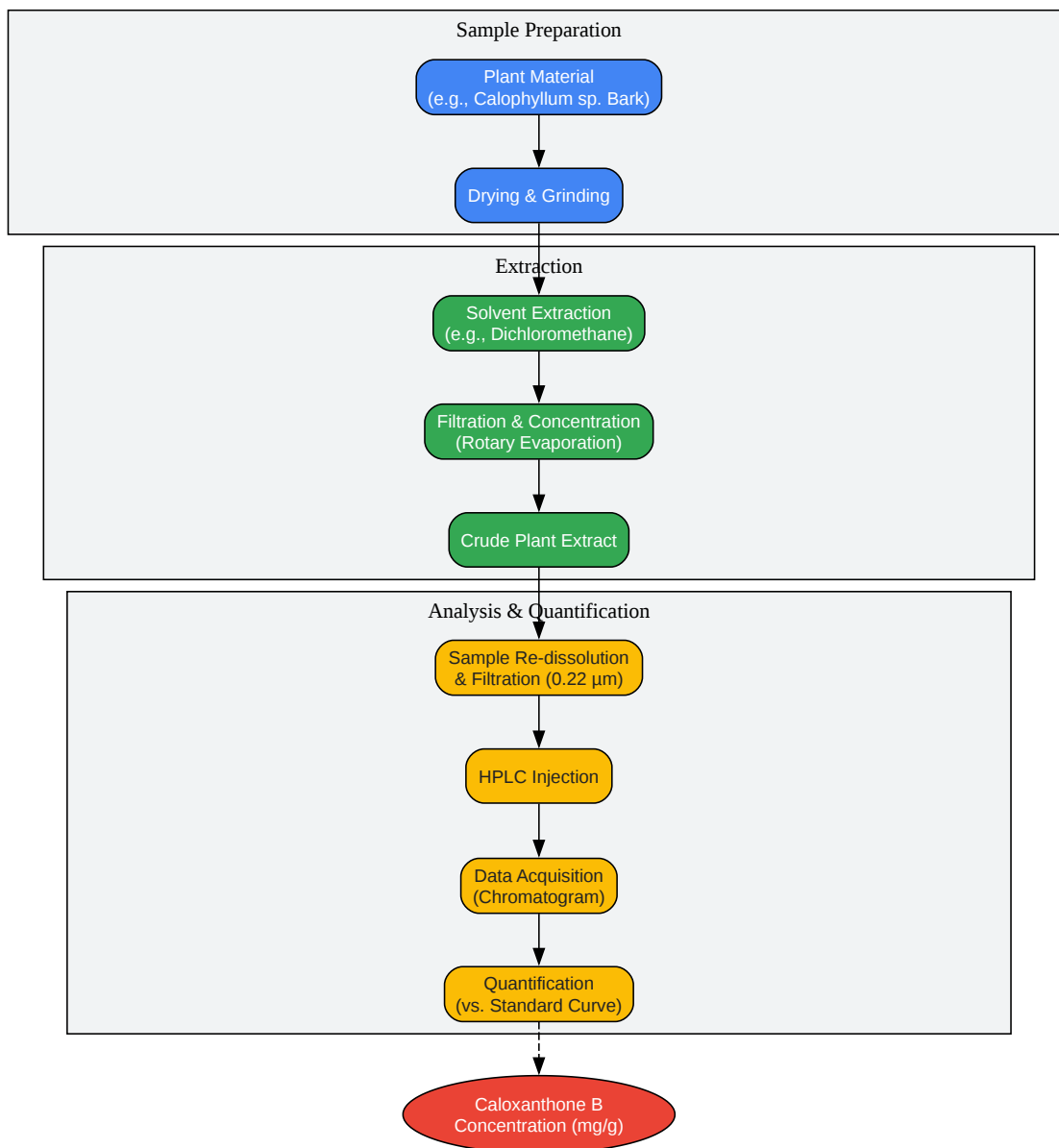
Parameter	Recommended Condition
Column	Reversed-Phase C18 (e.g., 150 mm x 3.0 mm, 5 µm)
Mobile Phase	Gradient elution with 0.1% Formic Acid in Water (A) and Methanol (B)
Gradient Program	65-90% B over 30 minutes
Flow Rate	1.0 mL/min
Column Temperature	25 °C
Detection Wavelength	254 nm or 320 nm
Injection Volume	20 µL

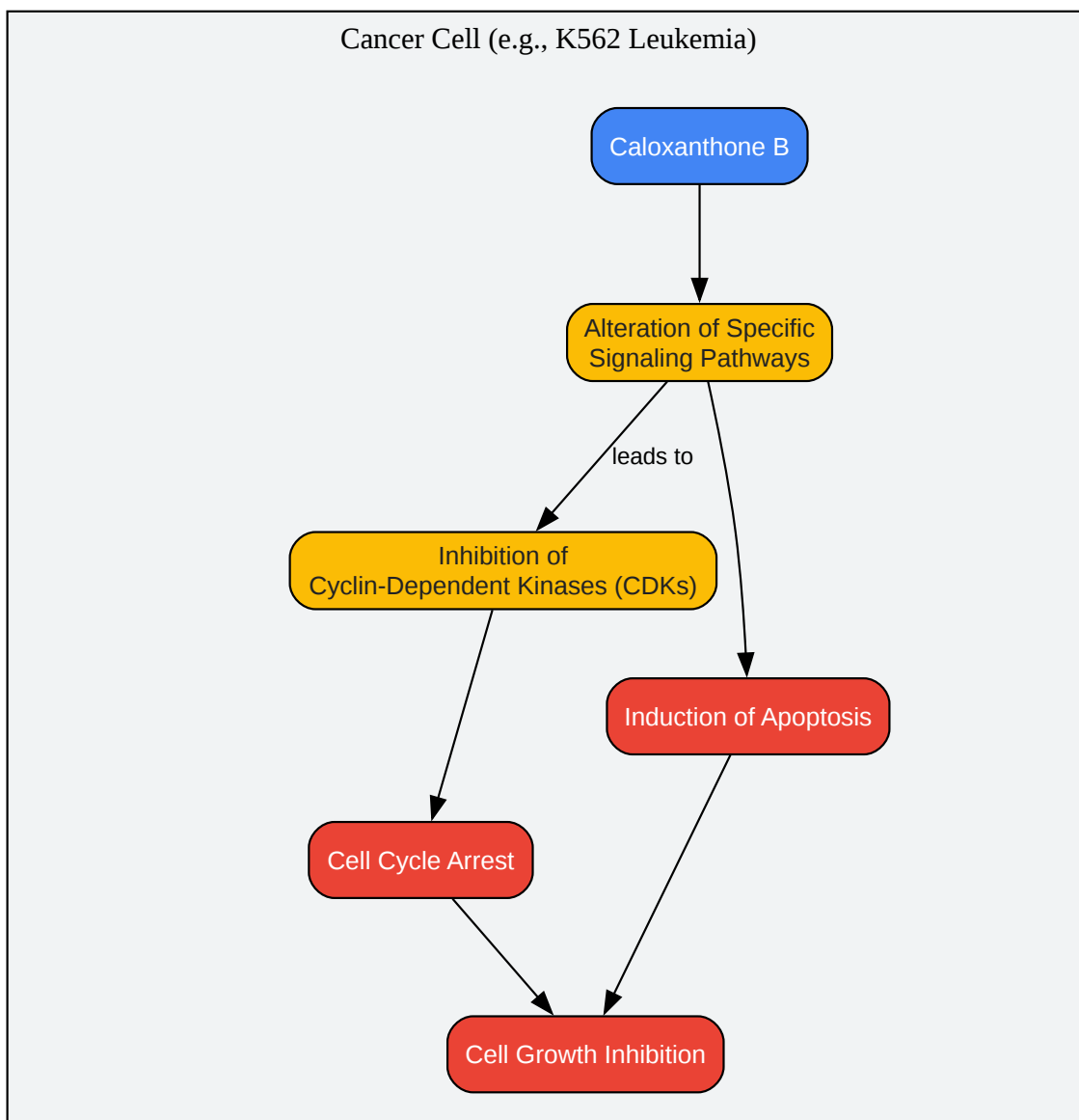
Table 2: Reported Cytotoxic Activity of **Caloxanthone B**

Cell Line	Cell Type	IC ₅₀ Value (µg/mL)	IC ₅₀ Value (µM)	Reference
K562	Chronic Myeloid Leukemia	1.23	3.00	[3]

Visualizations

Diagrams are provided to illustrate the experimental workflow and the proposed biological mechanism of **Caloxanthone B**.





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References

- [1. mdpi.com \[mdpi.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Chemical and Biological Research on Herbal Medicines Rich in Xanthones - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. medindia.net \[medindia.net\]](#)
- [6. Quantitative and qualitative determination of six xanthones in Garcinia mangostana L. by LC-PDA and LC-ESI-MS - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Caloxanthone C: a pyranoxanthone from the stem bark of Calophyllum soulattri - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Caloxanthon O and P: Two New Prenylated Xanthones from Calophyllum inophyllum - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. HPLC-MS standardization and validation methods for determination of calactin content in dichloromethane fraction of Calotropis gigantea \(L.\) Dryand. \(Niu jiao gua\) stem bark and its application in prediction of anticancer activities - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Validation of a spectrophotometric method for quantification of xanthone in biodegradable nanoparticles - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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